

Application Notes: Utilizing Oligomycin to Elucidate Glycolytic Function

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Compound of Interest

Compound Name: Oligomycin

Cat. No.: B223565

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **Oligomycin** is a macrolide antibiotic produced by *Streptomyces* species that serves as a powerful tool in metabolic research.[1] It is a potent and specific inhibitor of the F-type ATP synthase (Complex V) located in the inner mitochondrial membrane.[2][3] By blocking this enzyme, **oligomycin** effectively shuts down ATP production via oxidative phosphorylation (OXPHOS).[4][5] This forces cells to upregulate glycolysis to meet their energy demands, providing a method to measure a cell's maximum glycolytic capacity. These application notes provide a comprehensive guide to using **oligomycin** for studying glycolysis, complete with detailed protocols, data interpretation, and visualizations.

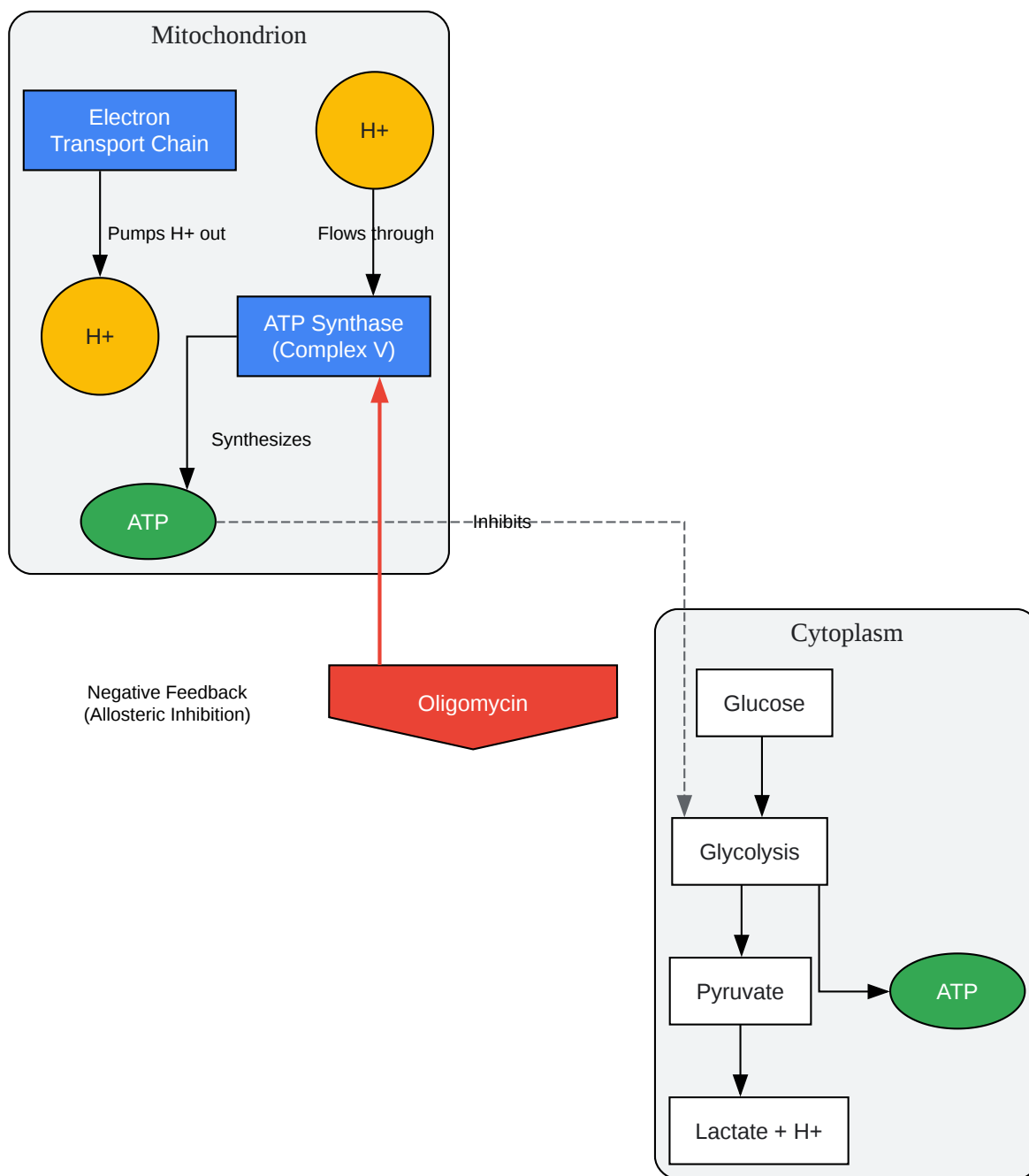
Mechanism of Action

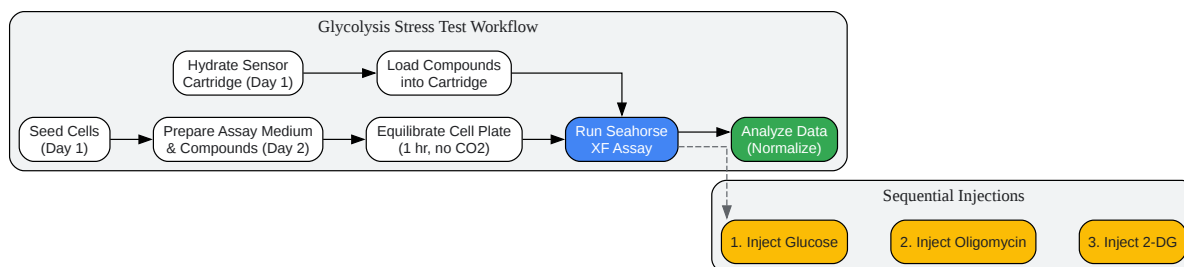
Oligomycin inhibits ATP synthase by binding to the F_0 portion of the complex, which functions as a proton channel.[1][4] This binding physically obstructs the flow of protons back into the mitochondrial matrix, a process essential for driving the synthesis of ATP from ADP and inorganic phosphate.[2][6] The immediate consequences of this inhibition are:

- A halt in mitochondrial ATP synthesis.[3]
- A buildup of the proton gradient across the inner mitochondrial membrane, which in turn inhibits the electron transport chain (ETC).[4]

- A compensatory increase in the rate of glycolysis to generate ATP, known as the Pasteur effect.[\[7\]](#)
- An increase in the production and extrusion of lactate, leading to the acidification of the extracellular medium.[\[5\]](#)[\[8\]](#)

This metabolic shift is the principle behind using **oligomycin** to probe the glycolytic pathway.





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